

2-Methylnon-2-en-4-one molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylnon-2-en-4-one

Cat. No.: B15075580

[Get Quote](#)

Technical Overview of 2-Methylnon-2-en-4-one

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **2-Methylnon-2-en-4-one**, a compound of interest in various chemical research and development applications.

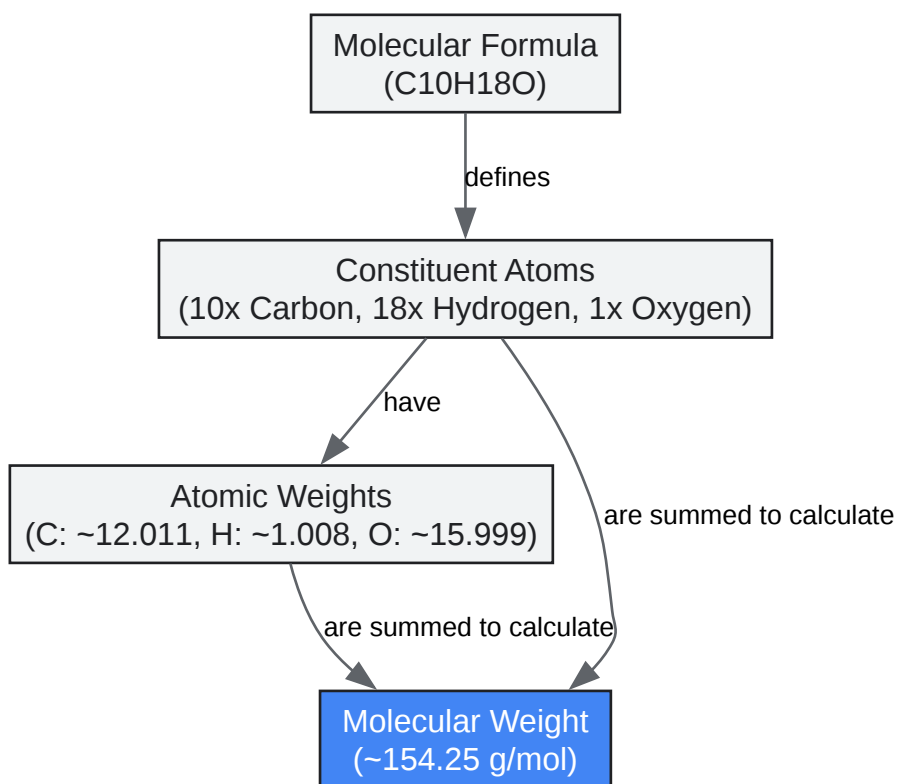
Physicochemical Data

The fundamental molecular properties of **2-Methylnon-2-en-4-one** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C10H18O	PubChem[1], LookChem[2]
Molecular Weight	154.25 g/mol	PubChem[1]
Alternate Molecular Weight	154.252 g/mol	LookChem[2]
Alternate Molecular Weight	154.254 g/mol	Sigma-Aldrich
Alternate Molecular Weight	154.25266000 g/mol	The Good Scents Company[3]
CAS Number	2903-23-3	PubChem[1], LookChem[2]
IUPAC Name	2-methylnon-2-en-4-one	PubChem[1]

Logical Relationship of Molecular Properties

The molecular formula dictates the molecular weight through the summation of the atomic weights of its constituent atoms. The relationship is direct and foundational to all stoichiometric calculations.



[Click to download full resolution via product page](#)

Calculation of Molecular Weight from Molecular Formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylnon-2-en-4-one | C₁₀H₁₈O | CID 17942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylnon-2-en-4-one | lookchem [lookchem.com]
- 3. 2-methyl-2-nonen-4-one, 2903-23-3 [thegoodscentscompany.com]
- To cite this document: BenchChem. [2-Methylnon-2-en-4-one molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15075580#2-methylnon-2-en-4-one-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com